

N-((4-Fluorophenyl)methyl)ethanamide spectroscopic data

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Compound of Interest

Compound Name: *N-((4-Fluorophenyl)methyl)ethanamide*

CAS No.: 86010-68-6

Cat. No.: B1306881

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Executive Summary

N-((4-Fluorophenyl)methyl)ethanamide (CAS: 86010-68-6), also known as N-(4-fluorobenzyl)acetamide, represents a critical structural motif in medicinal chemistry. Unlike its anilide counterpart (N-(4-fluorophenyl)acetamide), this molecule features a methylene spacer that interrupts the conjugation between the nitrogen lone pair and the aromatic ring, significantly altering its electronic properties and metabolic profile.

This technical guide provides a definitive reference for the synthesis, spectroscopic identification, and structural logic of this compound. It addresses the specific needs of drug development professionals using fluorine substitution to modulate lipophilicity and block metabolic soft spots.

Part 1: Chemical Identity & Structural Logic

The introduction of a fluorine atom at the para-position of the benzyl ring serves two primary functions in drug design:

- **Metabolic Blocking:** It prevents oxidative metabolism (hydroxylation) at the typically reactive para-position.
- **Electronic Modulation:** The high electronegativity of fluorine induces significant shielding/deshielding effects observable in NMR spectroscopy, serving as a diagnostic handle.

Property	Data
IUPAC Name	N-((4-Fluorophenyl)methyl)ethanamide
Common Name	N-(4-Fluorobenzyl)acetamide
CAS Number	86010-68-6
Molecular Formula	C ₉ H ₁₀ FNO
Molecular Weight	167.18 g/mol
Physical State	White to Off-White Solid
Solubility	Soluble in DMSO, Methanol, Chloroform; Sparingly soluble in water

Part 2: Synthetic Protocol

The synthesis of **N-((4-Fluorophenyl)methyl)ethanamide** is most efficiently achieved via the acetylation of 4-fluorobenzylamine. This method is preferred over direct coupling reagents for its atom economy and ease of purification.

Reagents & Stoichiometry

- Substrate: 4-Fluorobenzylamine (1.0 equiv)
- Acylating Agent: Acetic Anhydride (1.1 equiv) or Acetyl Chloride (1.1 equiv)
- Base: Triethylamine (TEA) (1.2 equiv) – Required to scavenge HCl if using acetyl chloride.
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) (anhydrous).

Step-by-Step Methodology

- **Preparation:** Charge a flame-dried round-bottom flask with 4-fluorobenzylamine (10 mmol) and dry DCM (30 mL). Cool the solution to 0°C under an inert atmosphere (N₂ or Ar).
- **Addition:** Add Triethylamine (12 mmol) followed by the dropwise addition of Acetyl Chloride (11 mmol). Note: The reaction is exothermic; maintain temperature < 5°C to prevent di-acetylation.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 2–3 hours. Monitor conversion via TLC (SiO₂, 50% EtOAc/Hexanes). The amine spot (polar) should disappear, replaced by the less polar amide.
- **Workup:** Quench with saturated NaHCO₃ solution (20 mL). Extract the aqueous layer with DCM (2 x 20 mL).
- **Purification:** Wash combined organics with 1M HCl (to remove unreacted amine/TEA) and Brine. Dry over anhydrous MgSO₄ and concentrate in vacuo.
- **Crystallization:** Recrystallize from EtOAc/Hexanes if necessary to yield the product as a white solid.

Workflow Visualization



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Figure 1: Synthetic workflow for the acetylation of 4-fluorobenzylamine, highlighting critical process controls.

Part 3: Spectroscopic Analysis

This section details the diagnostic signals required to validate the structure. The presence of the Fluorine atom (

F) creates distinct splitting patterns in both

H and

C NMR spectra due to spin-spin coupling (

-coupling).

Proton Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃, 400 MHz

The spectrum is characterized by the distinct benzylic doublet and the AA'BB' splitting pattern of the aromatic ring.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant ()	Assignment
1.98	Singlet (s)	3H	-	Acetyl CH ₃
4.35	Doublet (d)	2H		Benzylic CH ₂ (Coupled to NH)
5.90 - 6.10	Broad Singlet (br s)	1H	-	Amide NH
6.98 - 7.04	Multiplet (m)	2H		Ar-H (meta to CH ₂)
7.20 - 7.26	Multiplet (m)	2H		Ar-H (ortho to CH ₂)

Technical Note: The aromatic protons appear as a pseudo-quartet or complex multiplet due to the superposition of

and long-range

couplings.

Carbon-13 NMR (¹³C NMR)

Solvent: CDCl_3 , 100 MHz

The

^{13}C spectrum is definitive due to the large Carbon-Fluorine coupling constants.

Chemical Shift (δ , ppm)	Multiplicity	(Hz)	Assignment
23.1	Singlet	-	Acetyl CH_3
42.8	Singlet	-	Benzylic CH_2
115.4	Doublet		Ar-C (ortho to F)
129.3	Doublet		Ar-C (meta to F)
134.1	Doublet		Ar-C (ipso to CH_2)
162.2	Doublet		Ar-C (ipso to F)
170.1	Singlet	-	Carbonyl $\text{C}=\text{O}$

Fluorine-19 NMR (^1F NMR)

Solvent: CDCl_3

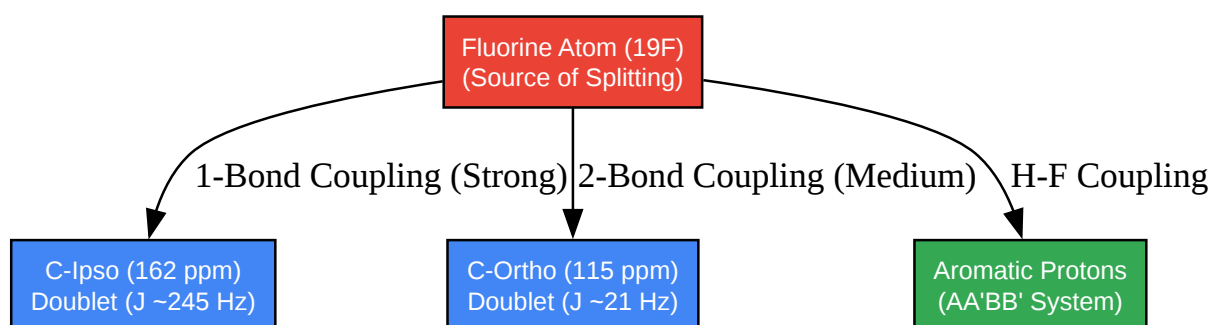
- Shift: -115.0 to -116.5 ppm (Multiplet)
- Interpretation: The signal typically appears as a triplet of triplets or a complex multiplet due to coupling with the adjacent aromatic protons (and
) . This shift is characteristic of a fluoro-substituted benzene ring with an electron-donating alkyl group at the para position.

Infrared Spectroscopy (FT-IR)

- 3280 cm^{-1} : N-H Stretch (Amide).
- 1645 cm^{-1} : $\text{C}=\text{O}$ Stretch (Amide I band - strong).

- 1550 cm^{-1} : N-H Bend (Amide II band).
- 1220 cm^{-1} : C-F Stretch (Ar-F).

Spectroscopic Logic Diagram



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Figure 2: Connectivity and coupling logic. The Fluorine atom acts as the "spin anchor," splitting adjacent carbon and proton signals.

Part 4: Quality Control & Impurity Profiling

When synthesizing or sourcing this material for pharmaceutical applications, three primary impurities must be monitored:

- 4-Fluorobenzylamine (Starting Material): Detected via LC-MS or by the presence of a broad NH_2 singlet at $\sim 1.5 \text{ ppm}$ in NMR.
- Di-acetylated byproduct: Formation of N-acetyl-N-(4-fluorobenzyl)acetamide. This occurs if the reaction temperature is too high or excess anhydride is used. It is characterized by a downfield shift of the benzylic CH_2 and two methyl signals in NMR.
- Triethylamine Hydrochloride: If the workup is insufficient, these salts appear as broad multiplets at 1.3 ppm and 3.1 ppm.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 9601, N-(4-fluorophenyl)acetamide (Anilide Analogue Comparison). Retrieved from

[\[Link\]](#)

- Reich, H. J. (2023). WinPLT NMR Coupling Constants: Fluorine-Carbon Couplings. University of Wisconsin-Madison. Retrieved from [\[Link\]](#)
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